

Safe Handling and Disposal of Isobornyl Acetate: A Comprehensive Guide

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Compound of Interest

Compound Name: *Isoboonein acetate*

Cat. No.: *B048235*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling Isobornyl acetate, including detailed operational and disposal plans. By adhering to these procedural steps, you can minimize risks and maintain a safe laboratory environment.

Hazard Identification and Safety Precautions

Isobornyl acetate is a combustible liquid.[1][2][3] It may cause mild skin irritation.[4] Symptoms of overexposure can include headache, dizziness, tiredness, nausea, and vomiting.[1]

Therefore, it is crucial to handle this chemical with appropriate care and personal protective equipment.

Quantitative Data

The following table summarizes key quantitative safety and physical property data for Isobornyl acetate.

Property	Value	Reference
Flash Point	88 °C / 190.4 °F (closed cup)	[5]
Boiling Point	220-224 °C	[5]
Acute Oral Toxicity (LD50)	> 10,000 mg/kg (rat)	[4]
Acute Dermal Toxicity (LD50)	> 20,000 mg/kg (rat)	[4]
Solubility in Water	approx. 160 mg/l (20 °C)	[4]

Personal Protective Equipment (PPE)

When handling Isobornyl acetate, the following personal protective equipment is mandatory to ensure personal safety.

1. Eye and Face Protection:

- Wear chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- A face shield may be used for additional protection.

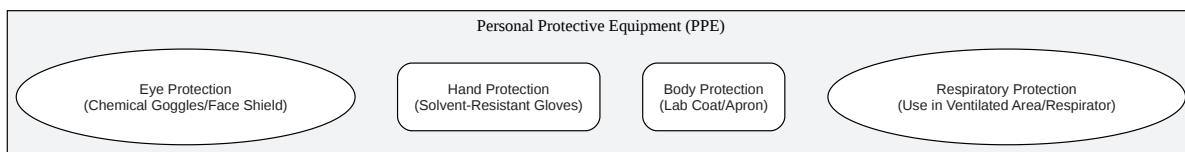
2. Skin Protection:

- Wear appropriate protective gloves (such as rubber or plastic) and clothing to prevent skin exposure.[4] The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[6]
- Wear suitable protective clothing, which may include a lab coat, rubber apron, and rubber safety shoes or boots, depending on the scale of the operation.[4]

3. Respiratory Protection:

- Ensure adequate ventilation in the handling area.[1]
- If airborne concentrations are high, irritating, or exceed exposure limits, use a NIOSH-approved respirator with an organic vapor cartridge.[4][7]

The following diagram illustrates the standard PPE for handling Isobornyl acetate.



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Standard Personal Protective Equipment

Operational Plan: Step-by-Step Handling Procedures

Following a systematic approach to handling Isobornyl acetate is crucial for safety and experimental integrity.

1. Preparation and Handling:

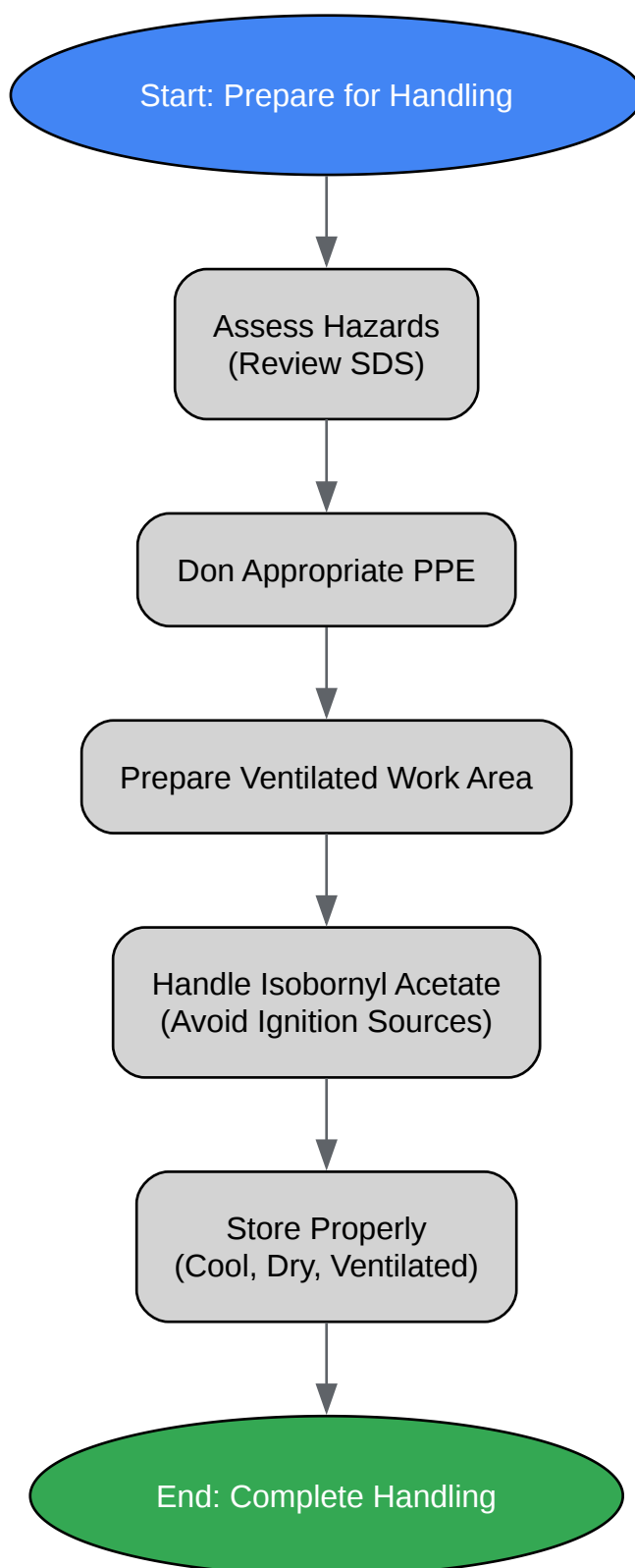
- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
- Work in a well-ventilated area, such as a chemical fume hood.^[1]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.^{[1][2]}
- Avoid contact with skin, eyes, and clothing.^[1]
- Avoid inhalation of vapors.^{[1][4]}

2. Storage:

- Store in a cool, dry, dark, and well-ventilated place.^{[1][4]}
- Keep containers tightly closed when not in use.^{[1][4]}

- Store in the original container.[\[4\]](#)
- Avoid prolonged exposure to light, heat, and air.[\[8\]](#)

The logical workflow for handling Isobornyl acetate is depicted below.



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Isobornyl Acetate Handling Workflow

Emergency and Disposal Plan

Proper planning for emergencies and disposal is a critical component of laboratory safety.

1. First-Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[1\]](#)
- In case of skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if irritation develops or persists.[\[1\]](#)[\[3\]](#)
- If inhaled: Remove to fresh air. Get medical attention immediately if symptoms occur.[\[1\]](#)[\[3\]](#)
- If ingested: Rinse mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[\[1\]](#)[\[3\]](#)

2. Accidental Release Measures:

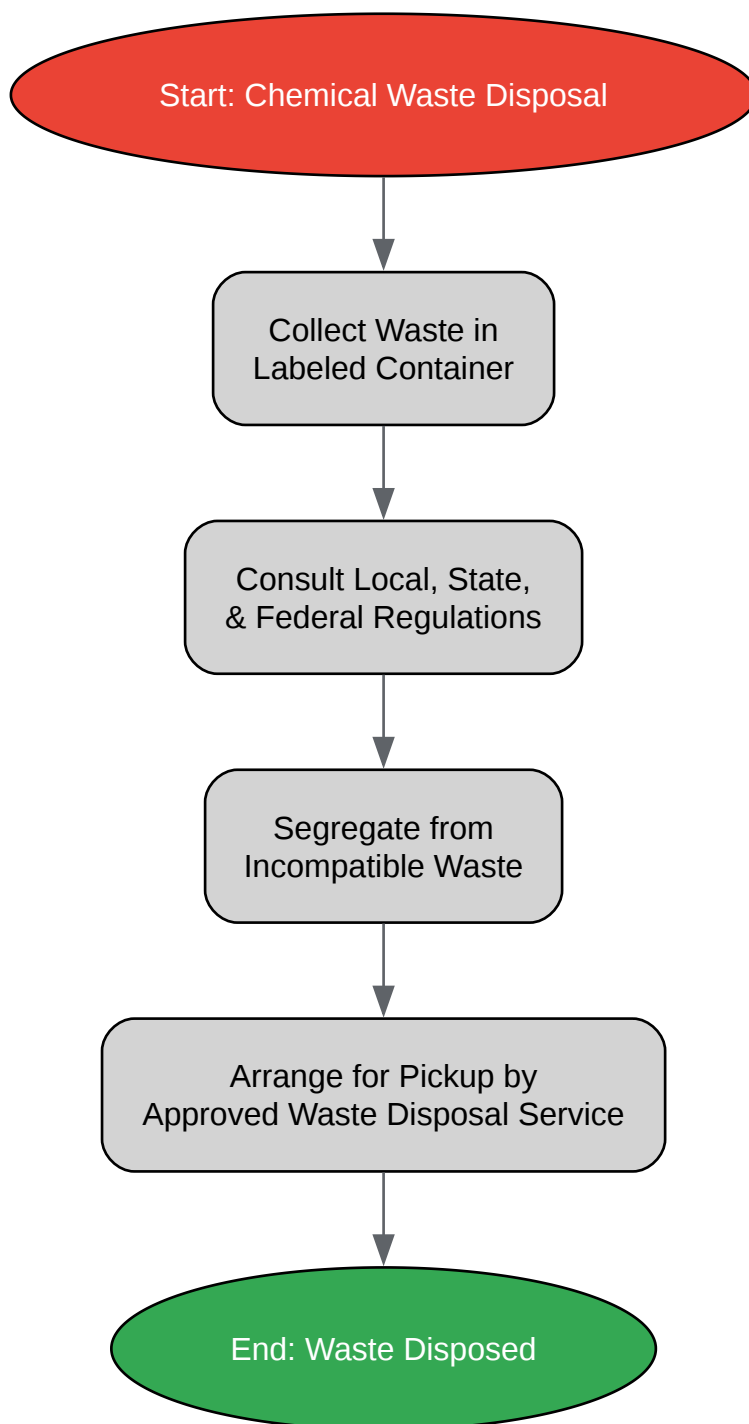
- Remove all sources of ignition.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Wear appropriate personal protective equipment.[\[1\]](#)
- For small spills, use an absorbent material like sand or clay to contain and collect the spill.[\[2\]](#)
- For large spills, dike the spilled material if possible.[\[2\]](#)
- Collect all contaminated materials into a suitable, labeled container for disposal.[\[2\]](#)[\[5\]](#)
- Do not allow the chemical to enter drains, surface water, or ground water.[\[6\]](#)

3. Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#)

- Chemical waste generators must consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification.

The following diagram outlines the disposal plan for Isobornyl acetate.



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Isobornyl Acetate Disposal Plan

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